

Sodium Tetraphenylborate: A Technical Overview of Key Identifiers

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Compound of Interest		
Compound Name:	Tetraphenylborate	
Cat. No.:	B1193919	Get Quote

Sodium **tetraphenylborate** is a chemical compound frequently utilized in research and drug development. This guide provides a concise overview of its fundamental chemical identifiers.

Chemical Identity and Properties

The following table summarizes the key quantitative data for sodium **tetraphenylborate**.

Identifier	Value
CAS Number	143-66-8[1][2][3]
Molecular Weight	342.22 g/mol [1][3]
Chemical Formula	C24H20BNa[1][2]
EC Number	205-605-5[3]

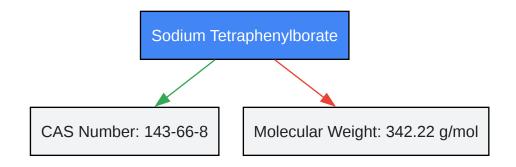
Experimental Protocols

No experimental protocols were cited in the user's request.

Logical Relationship Diagram

The following diagram illustrates the relationship between sodium **tetraphenylborate** and its primary chemical identifiers.





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Core Properties of Sodium Tetraphenylborate

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References

- 1. scbt.com [scbt.com]
- 2. strem.com [strem.com]
- 3. You are being redirected... [bio-world.com]
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